

"4-Formyl-3-methylbenzonitrile" physical and chemical properties

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Compound of Interest

Compound Name: 4-Formyl-3-methylbenzonitrile

Cat. No.: B2359208

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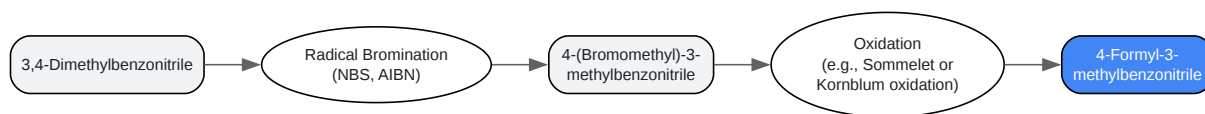
An In-depth Technical Guide to **4-Formyl-3-methylbenzonitrile** (CAS: 27609-91-2)

Abstract

This technical guide offers a comprehensive examination of **4-Formyl-3-methylbenzonitrile**, a substituted aromatic compound of significant interest in synthetic chemistry. With the CAS Registry Number 27609-91-2, this molecule serves as a versatile building block, primarily due to the unique reactivity conferred by its trifunctional nature: a nitrile, a formyl (aldehyde), and a methyl group arrayed on a benzene ring. This document consolidates critical data on its physicochemical properties, provides an analysis of its spectroscopic characteristics, discusses its chemical reactivity and synthesis, and explores its applications, particularly in the agrochemical field. The content is structured to provide researchers, chemists, and drug development professionals with a foundational understanding and practical insights into this valuable chemical intermediate.

Molecular Structure and Physicochemical Properties

4-Formyl-3-methylbenzonitrile possesses a distinct molecular architecture that dictates its chemical behavior. The benzene ring is substituted with an electron-withdrawing nitrile group ($\text{-C}\equiv\text{N}$) and a moderately deactivating, ortho-, para-directing formyl group (-CHO), along with an electron-donating, ortho-, para-directing methyl group (-CH_3). The interplay of these electronic effects makes the compound a nuanced substrate for various organic transformations.



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